

Preparing BVD 10 Stock Solutions for Research Use: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BVD 10

Cat. No.: B15621132

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of stock solutions of **BVD 10**, a highly selective Neuropeptide Y (NPY) Y1 receptor antagonist, for use in scientific research. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to BVD 10

BVD 10 is a potent and selective antagonist of the Neuropeptide Y receptor type 1 (Y1R), a G-protein coupled receptor involved in various physiological processes, including appetite regulation, anxiety, and vascular tone.^[1] Its high selectivity makes it a valuable tool for investigating the specific roles of the Y1 receptor in cellular signaling and disease models. Proper preparation and storage of **BVD 10** stock solutions are paramount for obtaining accurate and reliable experimental data.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **BVD 10** are summarized in the table below.

Property	Value	Reference
IUPAC Name	Not routinely used; peptide sequence is key.	
CAS Number	262418-00-8	Tocris Bioscience
Molecular Formula	C ₅₈ H ₉₂ N ₁₆ O ₁₃	Tocris Bioscience
Molecular Weight	1221.46 g/mol	Tocris Bioscience
Purity	Typically ≥95% (refer to lot-specific Certificate of Analysis)	Supplier Dependent
Appearance	White to off-white lyophilized powder	General Observation
Storage (Lyophilized)	-20°C	Tocris Bioscience
Storage (Stock Solution)	-20°C or -80°C	General Peptide Guidelines
Ki for human Y1R	25.7 nM	Tocris Bioscience
Ki for human Y2R	1420 nM	Tocris Bioscience
Ki for human Y4R	2403 nM	Tocris Bioscience
Ki for human Y5R	7100 nM	Tocris Bioscience

Experimental Protocols

Preparation of a 10 mM BVD 10 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BVD 10** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BVD 10** (lyophilized powder)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibrate:** Before opening, allow the vial of lyophilized **BVD 10** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the peptide.
- **Centrifuge:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure all the lyophilized powder is at the bottom of the vial.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 1221.46 \text{ g/mol} / 1000 = 12.21 \text{ mg}$

Accurately weigh the required amount of **BVD 10** powder. For ease of use, it is often practical to reconstitute the entire contents of a pre-weighed vial.

- **Calculate Required Volume of DMSO:** If reconstituting the entire vial, calculate the volume of DMSO needed to achieve the desired concentration (e.g., 10 mM).

$$\text{Volume (mL)} = (\text{Mass of peptide (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (mM)} \times 1000$$

For example, if the vial contains 5 mg of **BVD 10**: $\text{Volume (mL)} = (5 \text{ mg} / 1221.46 \text{ g/mol}) / 10 \text{ mM} \times 1000 = 0.409 \text{ mL}$ or 409 μL

- **Dissolution:** Carefully add the calculated volume of DMSO to the vial containing the **BVD 10** powder.

- **Mixing:** Gently vortex the solution for 10-20 seconds to ensure the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the peptide. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Preparation of Aqueous Working Solutions from DMSO Stock

For most cell-based assays, it is necessary to dilute the DMSO stock solution into an aqueous buffer. It is crucial to ensure the final concentration of DMSO in the assay is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **BVD 10** stock solution in DMSO
- Sterile aqueous buffer (e.g., phosphate-buffered saline (PBS), cell culture medium)
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

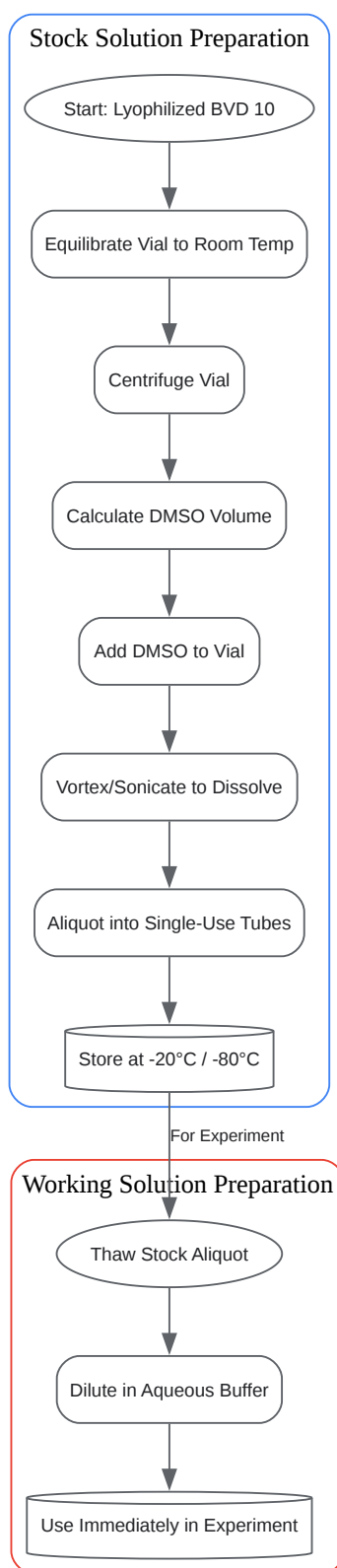
Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **BVD 10** DMSO stock solution at room temperature.
- **Serial Dilutions (Recommended):** To minimize precipitation, it is recommended to perform serial dilutions rather than a single large dilution.
 - First, prepare an intermediate dilution of the DMSO stock in the aqueous buffer. For example, dilute the 10 mM stock 1:10 in your buffer to create a 1 mM solution.
 - Further dilute this intermediate solution to your final desired working concentration.

- **Direct Dilution (for low concentrations):** For very low final concentrations, a direct dilution may be possible. Add the required small volume of the DMSO stock solution to a larger volume of the aqueous buffer while gently vortexing to ensure rapid mixing and prevent precipitation.
- **Final DMSO Concentration:** Always calculate the final percentage of DMSO in your working solution to ensure it is within the tolerated range for your specific cell type or experimental system.
- **Use Immediately:** Aqueous solutions of peptides are less stable than their DMSO counterparts. It is recommended to prepare aqueous working solutions fresh for each experiment and use them immediately. Do not store aqueous solutions of **BVD 10** for extended periods.

Visualizations

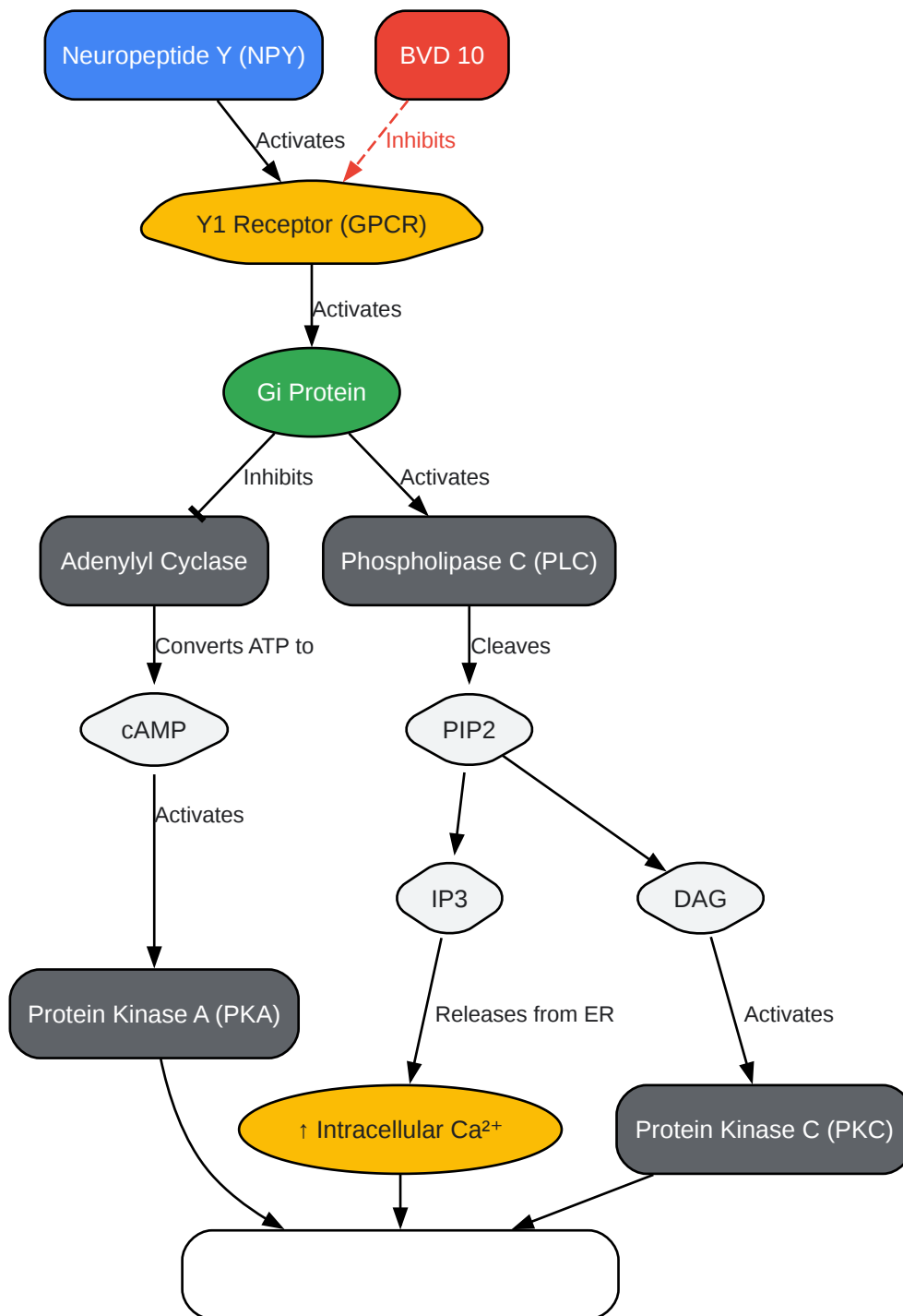
Experimental Workflow for **BVD 10** Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **BVD 10** stock and working solutions.

Simplified NPY Y1 Receptor Signaling Pathway



[Click to download full resolution via product page](#)

Caption: NPY Y1 receptor signaling and the inhibitory action of **BVD 10**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [verifiedpeptides.com](https://www.verifiedpeptides.com) [verifiedpeptides.com]
- To cite this document: BenchChem. [Preparing BVD 10 Stock Solutions for Research Use: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15621132#preparing-bvd-10-stock-solutions-for-research-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com